

Heptafluoroisopropyl Acrylate: A Comprehensive Technical Guide to Safety, Handling, and MSDS

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Compound of Interest

Compound Name: Heptafluoroisopropyl acrylate

Cat. No.: B081121

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides critical safety, handling, and Material Safety Data Sheet (MSDS) information for **heptafluoroisopropyl acrylate**. The following sections detail the material's properties, associated hazards, safe handling procedures, emergency protocols, and relevant experimental guidelines, tailored for professionals in research and development.

Chemical and Physical Properties

Heptafluoroisopropyl acrylate is a fluorinated acrylic monomer. While specific experimental data for this exact compound is limited in publicly available literature, the following table summarizes its known and predicted properties based on available safety data sheets and chemical databases.

Property	Value	Reference
Chemical Name	1,1,1,2,3,3,3-heptafluoropropan-2-yl prop-2-enoate	[1]
Synonyms	PFIP-A	
CAS Number	13057-08-4	
Molecular Formula	C6H3F7O2	
Molecular Weight	240.08 g/mol	
Appearance	Colorless liquid	
Boiling Point	Not explicitly stated for heptafluoroisopropyl acrylate, however, a related compound, hexafluoroisopropyl acrylate, has a boiling point of 84 °C.	
Density	Not explicitly stated for heptafluoroisopropyl acrylate, however, a related compound, hexafluoroisopropyl acrylate, has a density of 1.33 g/mL at 25 °C.	
Flash Point	Flammable liquid and vapor.[2]	[2]
Vapor Pressure	No data available	
Water Solubility	Insoluble	
log Pow (predicted)	3.3	

Hazard Identification and Classification

Heptafluoroisopropyl acrylate is classified as a hazardous substance. The following table summarizes its GHS classification.

Hazard Class	Hazard Statement	Pictogram	Signal Word
Flammable liquids (Category 3)	H226 - Flammable liquid and vapor	GHS02	Warning
Skin corrosion/irritation (Category 2)	H315 - Causes skin irritation	GHS07	Warning
Serious eye damage/eye irritation (Category 2A)	H319 - Causes serious eye irritation	GHS07	Warning
Specific target organ toxicity — single exposure (Category 3), Respiratory tract irritation	H335 - May cause respiratory irritation	GHS07	Warning

Safe Handling and Storage

Proper handling and storage of **heptafluoroisopropyl acrylate** are crucial to ensure the safety of laboratory personnel.

Personal Protective Equipment (PPE)

A comprehensive PPE program should be in place for handling this chemical.^[3] The following are minimum requirements:

- Eye and Face Protection: Chemical safety goggles or a face shield are mandatory.^[2]
- Skin Protection:
 - Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber) should be worn.^[2] It is important to note that some acrylates can penetrate latex and vinyl gloves rapidly; therefore, double gloving may be advisable.^[4]
 - Body Protection: A lab coat or chemical-resistant apron should be worn.^[5] In case of potential for splashing, chemical-resistant coveralls are recommended.

- Respiratory Protection: Work should be conducted in a well-ventilated area, preferably in a chemical fume hood.^[2] If ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge is necessary.

Engineering Controls

- Work with **heptafluoroisopropyl acrylate** should be performed in a well-ventilated laboratory, with preference given to the use of a certified chemical fume hood.
- An eyewash station and safety shower must be readily accessible in the immediate work area.^[2]

Storage Conditions

- Store in a cool, dry, well-ventilated area away from heat, sparks, and open flames.^[6]
- Keep containers tightly closed when not in use.^[2]
- Store away from incompatible materials such as strong oxidizing agents, acids, and bases.
- Acrylate monomers are susceptible to polymerization, which can be violent.^[7] They are typically stabilized with an inhibitor (e.g., MEHQ). For the inhibitor to be effective, the presence of dissolved oxygen is required. Therefore, do not store under an inert atmosphere.^{[6][8]}

Emergency Procedures

A clear and practiced emergency plan is essential when working with hazardous chemicals.

First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[2]
Skin Contact	Immediately flush the skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists.[2]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[2]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[2]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use alcohol-resistant foam, dry chemical, or carbon dioxide.[2] Water spray can be used to cool fire-exposed containers.[2]
- Specific Hazards: Flammable liquid and vapor.[2] Vapors are heavier than air and may travel to a source of ignition and flash back. Containers may explode when heated.[2] Hazardous combustion products include carbon oxides and hydrogen fluoride.[2]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[2]

Accidental Release Measures

- Personal Precautions: Evacuate unnecessary personnel. Wear appropriate personal protective equipment (see Section 3.1). Ensure adequate ventilation. Eliminate all ignition

sources.

- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for Cleaning Up: Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable container for disposal.

Experimental Protocols

While specific toxicological studies for **heptafluoroisopropyl acrylate** are not readily available in the public domain, the assessment of its irritant properties would likely follow standardized OECD guidelines.

Acute Dermal Irritation/Corrosion (Following OECD Guideline 404)

- Principle: The substance is applied to the skin of a single animal, and the degree of irritation is observed and scored at specific intervals.[\[9\]](#)
- Test Animal: The albino rabbit is the preferred species.[\[10\]](#)
- Procedure:
 - Approximately 24 hours before the test, a small area of the animal's dorsal skin is clipped free of fur.[\[11\]](#)
 - A dose of 0.5 mL of the liquid test substance is applied to a small area of the skin (approximately 6 cm²) and covered with a gauze patch and semi-occlusive dressing.[\[9\]](#)
 - The exposure period is typically 4 hours.[\[9\]](#)
 - After exposure, the residual substance is removed.[\[9\]](#)
 - The skin is examined for erythema and edema at 1, 24, 48, and 72 hours after patch removal.[\[11\]](#) The severity of the reactions is scored.

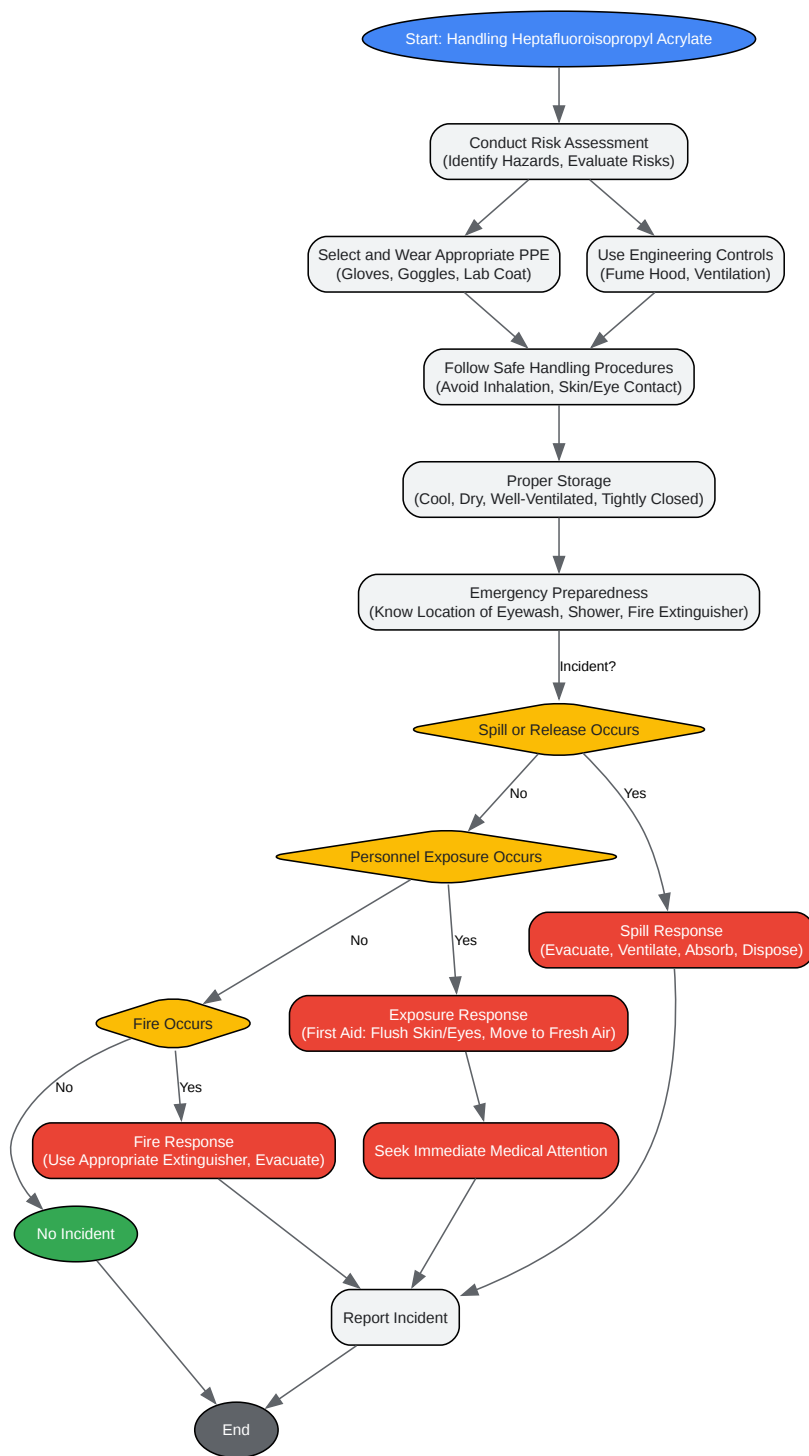
- The observation period can be extended up to 14 days to assess the reversibility of the effects.[\[10\]](#)

Acute Eye Irritation/Corrosion (Following OECD Guideline 405)

- Principle: A single dose of the substance is applied to one eye of an experimental animal, with the untreated eye serving as a control.[\[2\]](#)
- Test Animal: The albino rabbit is the recommended species.[\[2\]](#)
- Procedure:
 - The test substance (0.1 mL for liquids) is instilled into the conjunctival sac of one eye of the animal.[\[12\]](#)
 - The eyelids are held together for about one second to prevent loss of the material.
 - The eye is examined for signs of irritation, including corneal opacity, iritis, and conjunctival redness and chemosis, at 1, 24, 48, and 72 hours after application.[\[13\]](#) The severity of the lesions is scored.
 - The observation period can be extended up to 21 days to evaluate the reversibility of the effects.[\[12\]](#)
- Note: In the interest of animal welfare, a weight-of-the-evidence analysis and in vitro testing are recommended before conducting in vivo studies.[\[14\]](#)

Logical Workflow for Safe Handling and Emergency Response

The following diagram illustrates the logical workflow for the safe handling of **heptafluoroisopropyl acrylate** and the appropriate response in case of an emergency.



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Caption: Logical workflow for handling **heptafluoroisopropyl acrylate**.

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